

# TP-238 Hydrochloride: A Technical Guide for Neurological Disorder Research

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## Compound of Interest

Compound Name: TP-238 hydrochloride

Cat. No.: B3026080

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## Introduction

**TP-238 hydrochloride** is a potent and selective chemical probe for the bromodomains of Cat Eye Syndrome Chromosome Region, Candidate 2 (CECR2) and Bromodomain and PHD Finger Transcription Factor (BPTF). Emerging evidence implicates both CECR2 and BPTF in the regulation of crucial neurodevelopmental processes. Dysregulation of these epigenetic readers has been linked to specific neurological disorders, positioning TP-238 as a valuable tool for investigating the underlying molecular mechanisms and exploring potential therapeutic avenues. This technical guide provides an in-depth overview of **TP-238 hydrochloride**, its targets, and its potential applications in neurological disorder studies, complete with quantitative data, experimental protocols, and pathway visualizations.

## Physicochemical and Pharmacological Properties of TP-238

TP-238 is a cell-penetrant small molecule inhibitor. The hydrochloride salt form is commercially available, offering improved solubility and ease of use in experimental settings.

Table 1: Physicochemical Properties of **TP-238 Hydrochloride**

Property	Value
Molecular Formula	C <sub>22</sub> H <sub>30</sub> N <sub>6</sub> O <sub>3</sub> S·HCl
Molecular Weight	495.04 g/mol
Solubility	Soluble in DMSO and water
Storage	Store at -20°C

## Quantitative Analysis of Target Engagement and Selectivity

TP-238 exhibits high affinity for the bromodomains of CECR2 and BPTF. The following tables summarize the in vitro and cellular potency and selectivity of TP-238.

Table 2: In Vitro Binding Affinity and Inhibitory Potency of TP-238

Target	Assay Type	Value	Reference
CECR2	IC <sub>50</sub> (AlphaScreen)	30 nM	[1]
BPTF	IC <sub>50</sub> (AlphaScreen)	350 nM	[1]
CECR2	K <sub>d</sub> (ITC)	10 nM	[1]
BPTF	K <sub>d</sub> (ITC)	120 nM	[1]

Table 3: Cellular Target Engagement of TP-238

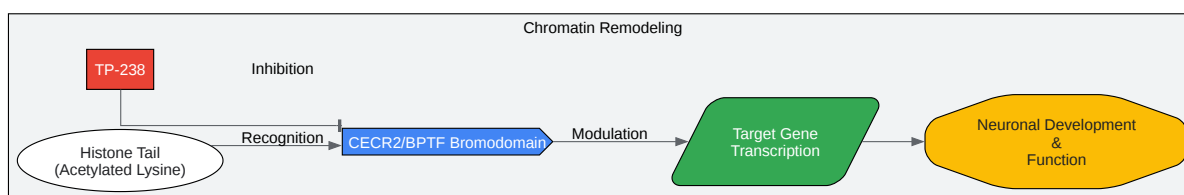
Target	Assay Type	Value	Cell Line	Reference
CECR2	EC <sub>50</sub> (NanoBRET™)	200-300 nM	HEK293	[1]
BPTF	EC <sub>50</sub> (NanoBRET™)	200-300 nM	HEK293	[1]

Table 4: Selectivity Profile of TP-238

Off-Target	Assay Type	Value	Notes	Reference
BRD9	IC <sub>50</sub>	1.4 $\mu$ M	Closest off-target bromodomain	[1]
Kinase Panel (338 kinases)	Activity Assay	No significant activity	Tested at 1 $\mu$ M	[1]

## Signaling Pathways and Mechanism of Action

CECR2 and BPTF are key components of chromatin remodeling complexes that regulate gene expression. By inhibiting their bromodomains, TP-238 prevents the recognition of acetylated lysine residues on histone tails, thereby modulating the transcription of target genes involved in neuronal development and function.



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Caption: Mechanism of action of TP-238 in modulating gene transcription.

## Experimental Protocols

### In Vitro Assays

#### 1. AlphaScreen™ Assay for IC<sub>50</sub> Determination

This assay is used to measure the inhibitory potency of TP-238 on the binding of CECR2 or BPTF bromodomains to an acetylated histone peptide.

- Materials: Recombinant human CECR2/BPTF bromodomain protein, biotinylated acetylated histone H4 peptide, Streptavidin-coated Donor beads, Glutathione-coated Acceptor beads, **TP-238 hydrochloride**, assay buffer.
- Procedure:
  - Prepare a serial dilution of **TP-238 hydrochloride**.
  - In a 384-well plate, add the recombinant bromodomain protein, biotinylated peptide, and the diluted TP-238.
  - Incubate at room temperature.
  - Add a mixture of Donor and Acceptor beads.
  - Incubate in the dark.
  - Read the plate on an AlphaScreen-compatible plate reader.
  - Calculate IC<sub>50</sub> values from the resulting dose-response curve.

## 2. Isothermal Titration Calorimetry (ITC) for K<sub>d</sub> Determination

ITC directly measures the heat change upon binding of TP-238 to the target bromodomain to determine the dissociation constant (K<sub>d</sub>).

- Materials: Recombinant human CECR2/BPTF bromodomain protein, **TP-238 hydrochloride**, ITC buffer.
- Procedure:
  - Load the recombinant bromodomain protein into the sample cell of the ITC instrument.
  - Load a concentrated solution of TP-238 into the injection syringe.
  - Perform a series of injections of TP-238 into the sample cell while monitoring the heat change.

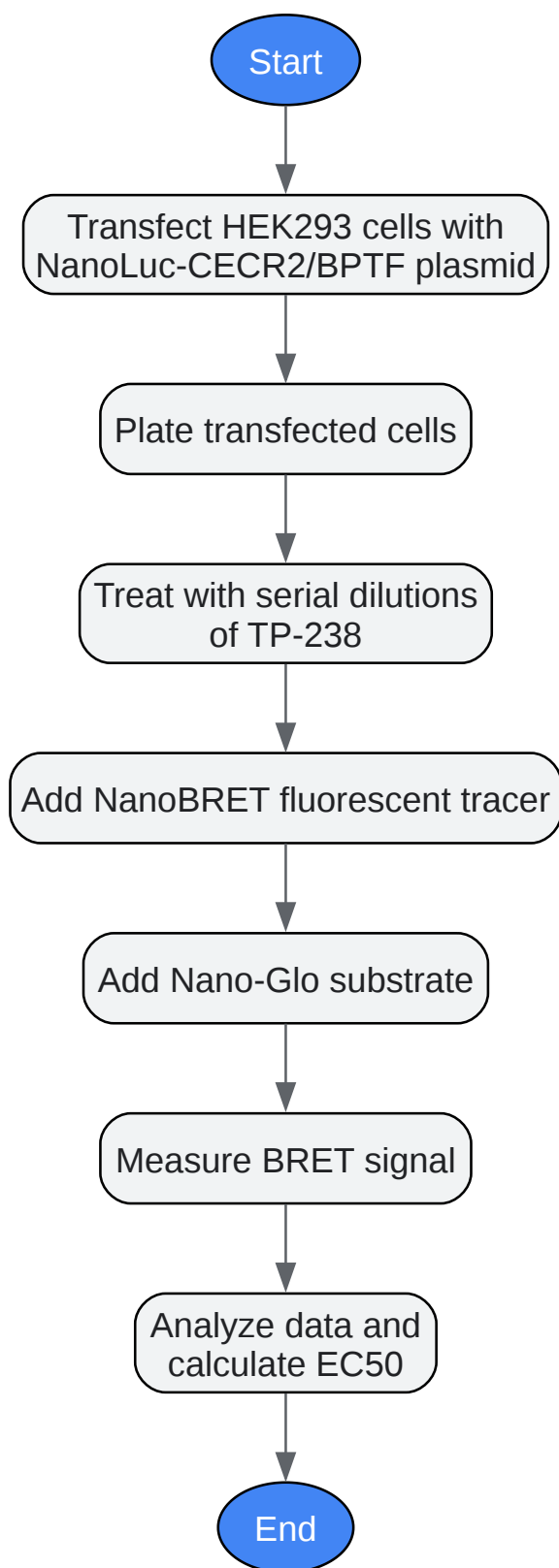
- Analyze the resulting data to determine the  $K_d$ , stoichiometry, and thermodynamic parameters of the binding interaction.

## Cell-Based Assays

### 1. NanoBRET™ Target Engagement Assay

This assay measures the engagement of TP-238 with its target proteins within living cells.

- Materials: HEK293 cells, plasmid encoding NanoLuc®-CECR2 or NanoLuc®-BPTF fusion protein, NanoBRET™ fluorescent tracer, **TP-238 hydrochloride**, cell culture medium, Nano-Glo® substrate.
- Procedure:
  - Transfect HEK293 cells with the appropriate NanoLuc® fusion plasmid.
  - Plate the transfected cells in a 96-well plate.
  - Treat the cells with a serial dilution of **TP-238 hydrochloride**.
  - Add the NanoBRET™ fluorescent tracer.
  - Add the Nano-Glo® substrate.
  - Measure the BRET signal using a luminometer.
  - Calculate  $EC_{50}$  values from the resulting dose-response curve.



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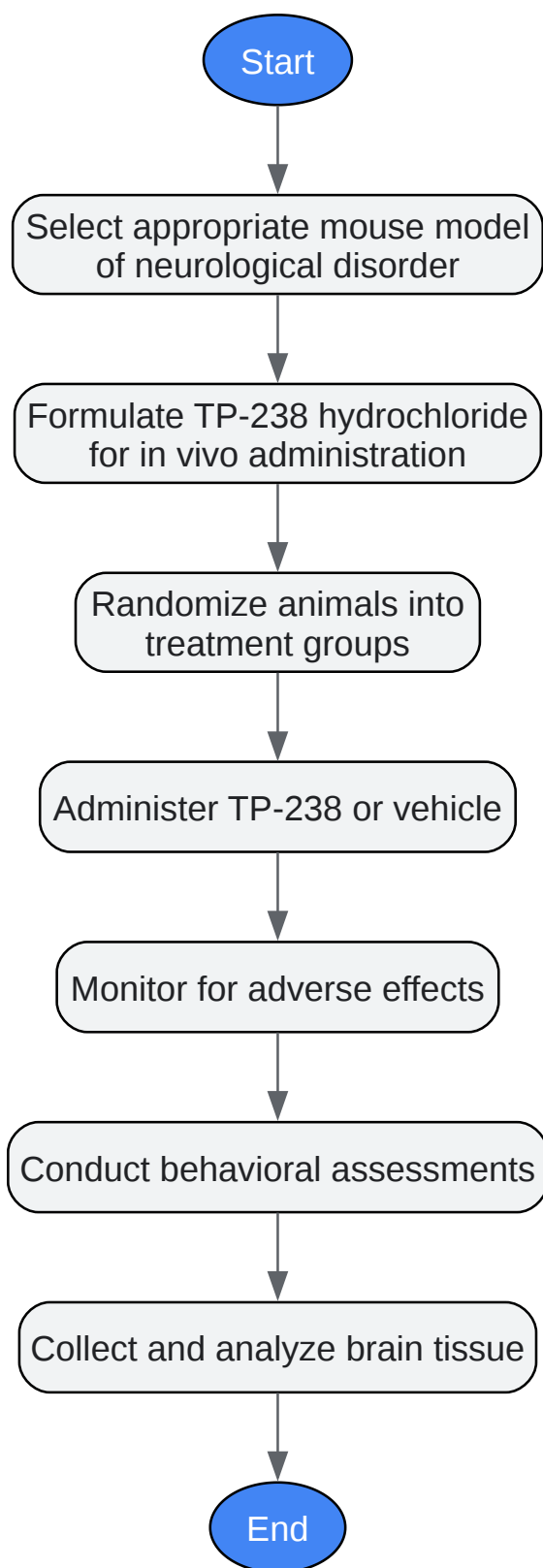
Caption: Workflow for the NanoBRET™ target engagement assay.

## In Vivo Studies in Neurological Disorder Models

While specific in vivo protocols for **TP-238 hydrochloride** in neurological disorder models are not yet widely published, a generalizable approach based on studies with other bromodomain inhibitors in CNS models can be adapted.

Representative In Vivo Efficacy Study in a Mouse Model of Neurodevelopmental Disorder:

- Animal Model: A genetically engineered mouse model recapitulating a specific neurodevelopmental disorder (e.g., a mouse model for a BPTF-related disorder).
- Drug Formulation and Administration:
  - Formulate **TP-238 hydrochloride** in a vehicle suitable for in vivo administration (e.g., saline, DMSO/polyethylene glycol).
  - Determine the optimal dose and route of administration (e.g., intraperitoneal injection, oral gavage) through pharmacokinetic and tolerability studies.
- Experimental Design:
  - Acclimate animals to the housing conditions.
  - Randomly assign animals to treatment groups (vehicle control, TP-238 at different doses).
  - Administer the treatment for a predefined period.
  - Monitor animals for any adverse effects.
- Outcome Measures:
  - Behavioral analysis: Conduct a battery of behavioral tests to assess relevant neurological functions (e.g., learning and memory, social interaction, motor coordination).
  - Histological and molecular analysis: At the end of the study, collect brain tissue for analysis of target engagement, downstream gene expression changes, and neuropathological markers.



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Caption: Generalized workflow for an in vivo study using TP-238.



## Applications in Neurological Disorder Research

The unique targeting profile of **TP-238 hydrochloride** makes it a valuable tool for investigating a range of neurological disorders where CECR2 and BPTF are implicated.

- **Neurodevelopmental Disorders:** Given the essential roles of CECR2 in neurulation and BPTF in overall neural development, TP-238 can be used to probe the consequences of their inhibition in models of neurodevelopmental disorders such as Cat Eye Syndrome and BPTF-related neurodevelopmental disorders.<sup>[1]</sup>
- **Neurodegenerative Diseases:** The involvement of chromatin remodeling in the pathogenesis of neurodegenerative diseases suggests that TP-238 could be used to explore the therapeutic potential of targeting CECR2 and BPTF in these conditions.
- **Brain Tumors:** The role of BPTF in certain cancers opens up the possibility of investigating TP-238 in preclinical models of brain tumors.

## Conclusion

**TP-238 hydrochloride** is a potent and selective chemical probe that provides a unique opportunity to investigate the roles of CECR2 and BPTF in the context of neurological disorders. The data and protocols presented in this guide offer a solid foundation for researchers to design and execute experiments aimed at elucidating the molecular mechanisms underlying these conditions and to explore novel therapeutic strategies. As research in this area progresses, TP-238 is poised to become an indispensable tool in the field of neuroepigenetics.

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## References

- 1. TP-238 | Structural Genomics Consortium [thesgc.org]

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